

Essential Safety and Operational Guide for 2-Allyloxytetrahydropyran

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Compound of Interest

Compound Name: 2-Allyloxytetrahydropyran

Cat. No.: B1275054

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling, storage, and disposal of **2-Allyloxytetrahydropyran**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining compliance with regulatory standards.

Summary of Physical and Chemical Properties

A clear understanding of the properties of **2-Allyloxytetrahydropyran** is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₂	N/A
Molecular Weight	142.2 g/mol	N/A
Boiling Point	76-77 °C at 25 mm Hg	[1]
Density	0.940 g/mL at 25 °C	[1]
Flash Point	95 °F (35 °C)	N/A
Storage Temperature	2-8°C	N/A

Occupational Exposure Limits (Proxy Data)

Specific occupational exposure limits for **2-Allyloxytetrahydropyran** have not been established. However, as a derivative of tetrahydrofuran (THF), the exposure limits for THF can provide valuable guidance for risk assessment and control.

Organization	TWA (8-hour)	STEL (15-minute)	Notes
OSHA (PEL)	200 ppm (590 mg/m ³)	-	Permissible Exposure Limit
NIOSH (REL)	200 ppm (590 mg/m ³)	250 ppm (735 mg/m ³)	Recommended Exposure Limit
ACGIH (TLV)	50 ppm	100 ppm	Threshold Limit Value, Skin Notation (potential for skin absorption)

Disclaimer: These values are for Tetrahydrofuran (THF) and should be used as a conservative guideline for handling **2-Allyloxytetrahydropyran**.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial to minimize risks associated with **2-Allyloxytetrahydropyran**.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Allyloxytetrahydropyran**:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves are essential. Nitrile or neoprene gloves are generally suitable for handling ethers. Always inspect gloves for any signs of degradation or perforation before use.
- **Protective Clothing:** A flame-retardant lab coat must be worn and fully buttoned.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If the concentration of vapors is expected to exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.

Handling Procedures

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.
- Ventilation: Always handle **2-Allyloxytetrahydropyran** in a certified chemical fume hood to minimize inhalation exposure.
- Ignition Sources: This compound is flammable. Keep it away from heat, sparks, open flames, and hot surfaces.^[1] Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.
- Incompatible Materials: Avoid contact with strong oxidizing agents, as ethers can form explosive peroxides.
- Peroxide Formation: Like many ethers, **2-Allyloxytetrahydropyran** may form explosive peroxides upon exposure to air and light over time. It is crucial to date containers upon receipt and opening. Test for the presence of peroxides before distillation or concentration.

Storage Procedures

- Container: Keep the container tightly closed when not in use.^[1]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials.^[1] The recommended storage temperature is between 2-8°C.
- Light: Protect from light to minimize peroxide formation.

Emergency Procedures

Spills

- Small Spills:
 - Alert personnel in the immediate area.

- Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Notify your institution's emergency response team.
 - Prevent the spread of the spill and vapors.
 - Remove all ignition sources.

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

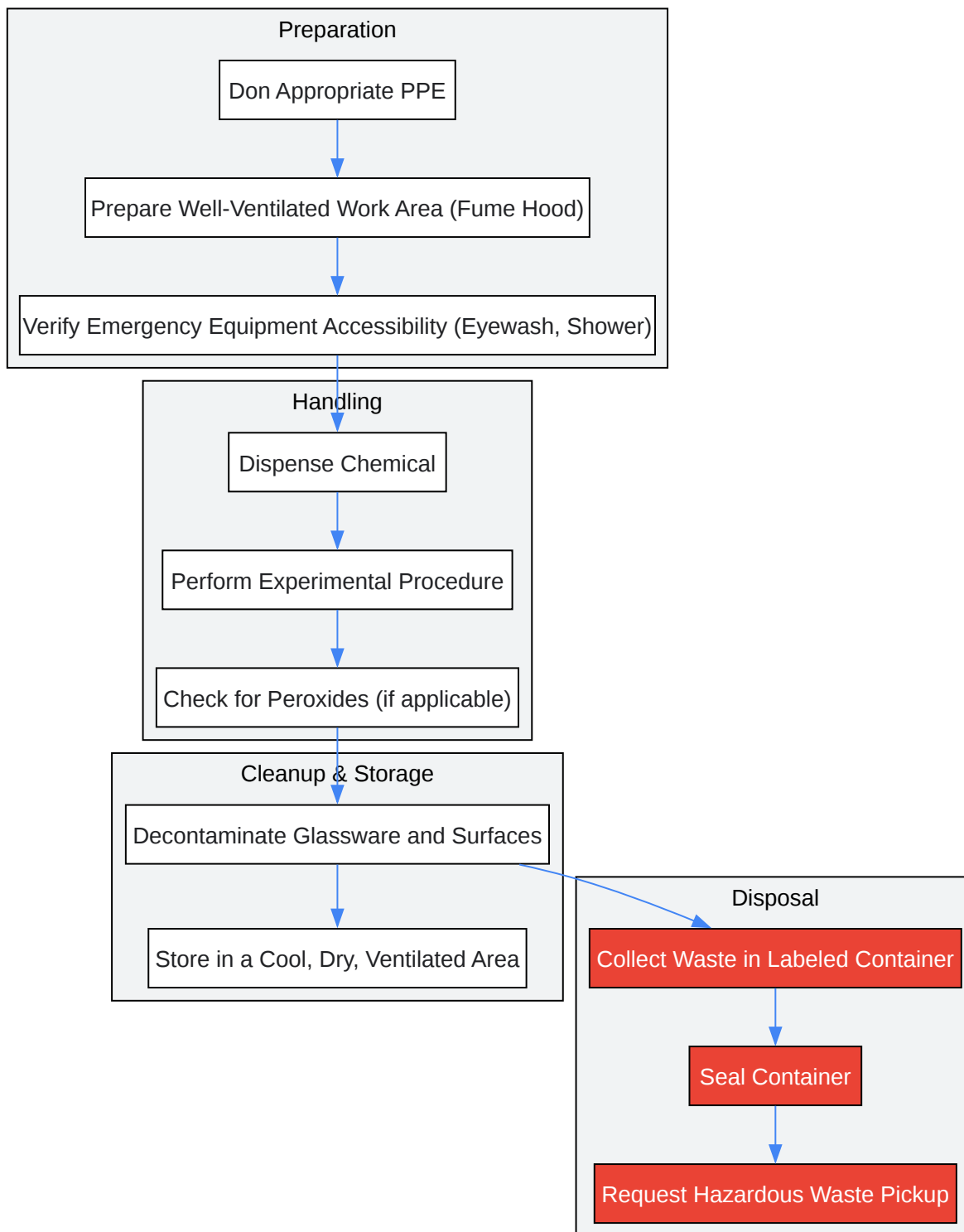
Disposal Plan

The disposal of **2-Allyloxytetrahydropyran** and its contaminated materials must be handled as hazardous waste in accordance with all local, state, and federal regulations.

- Waste Collection:

- Collect all waste containing **2-Allyloxytetrahydropyran**, including contaminated absorbents and disposable PPE, in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix with incompatible waste streams.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-Allyloxytetrahydropyran**," and any other components of the waste.
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area that is secure and away from ignition sources.
- Disposal:
 - Arrange for pick-up and disposal through your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal company.
 - Never pour **2-Allyloxytetrahydropyran** down the drain.

Workflow for Handling 2-Allyloxytetrahydropyran



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Caption: Workflow for the safe handling and disposal of **2-Allyloxytetrahydropyran**.

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References

- 1. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
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